

Essential Safety and Logistics for Handling Methyl 4-benzoylbutyrate

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Compound of Interest

Compound Name: Methyl 4-benzoylbutyrate

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Methyl 4-benzoylbutyrate** (CAS: 1501-04-8), tailored for research, scientific, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and proper chemical management.

Chemical Properties and Hazards

Methyl 4-benzoylbutyrate is a white to yellow powder or crystalline solid.^[1] It is important to be aware of its potential hazards to ensure safe handling.

Property	Value	Source
CAS Number	1501-04-8	[1] [2] [3] [4] [5] [6]
Molecular Formula	C12H14O3	[2] [3] [5] [6]
Molecular Weight	206.24 g/mol	[2] [3]
Physical Form	White to yellow powder or crystals	[1]
Boiling Point	630.80 K (Predicted)	[2]
Melting Point	373.51 K (Predicted)	[2]
Density	0.898 g/cm ³ at 25°C (for Methyl Butyrate)	[7]
Flash Point	Data not available	
Occupational Exposure Limits	No established limits	[7] [8] [9]

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[9\]](#)

Operational Plan: Personal Protective Equipment (PPE) and Handling

A systematic approach to personal protection and chemical handling is paramount to minimize exposure and ensure safety.

1. Personal Protective Equipment (PPE):

- Eye and Face Protection: Always wear chemical safety goggles and a face shield to protect against splashes.[\[8\]](#)[\[10\]](#)

- Skin Protection:

- Gloves: Wear chemically resistant gloves. Butyl rubber or nitrile gloves are recommended for handling esters and ketones.[11] Always inspect gloves for any signs of degradation or perforation before use.[12]
 - Protective Clothing: A lab coat or a chemical-resistant apron should be worn. For significant exposure risk, a complete suit that protects against chemicals may be necessary.[9] Flame-retardant and antistatic protective clothing is recommended.[7]
- Respiratory Protection: Use in a well-ventilated area. If vapors or aerosols are likely to be generated, a NIOSH-approved respirator with an appropriate filter for organic vapors should be used.[7][13]

2. Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.[8][10]
- Avoid direct contact with skin, eyes, and clothing.[9]
- Avoid inhalation of dust or vapors.[9][13]
- Use non-sparking tools and take precautionary measures against static discharges.[7]
- Keep containers tightly closed when not in use.[7][9]
- Wash hands thoroughly after handling the chemical.[7]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[7][9]
- Keep the container tightly closed.[7][9]
- Store in a refrigerator as recommended.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[7]

- Store separately from incompatible materials.[8]

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an emergency.

- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water and soap.[7]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[7]
- If Inhaled: Move the person to fresh air.[7]
- If Swallowed: Rinse mouth with water. Do not induce vomiting.[8]
- In all cases of exposure, seek immediate medical attention and show the Safety Data Sheet to the attending physician.[7][8]

Spill and Disposal Plan

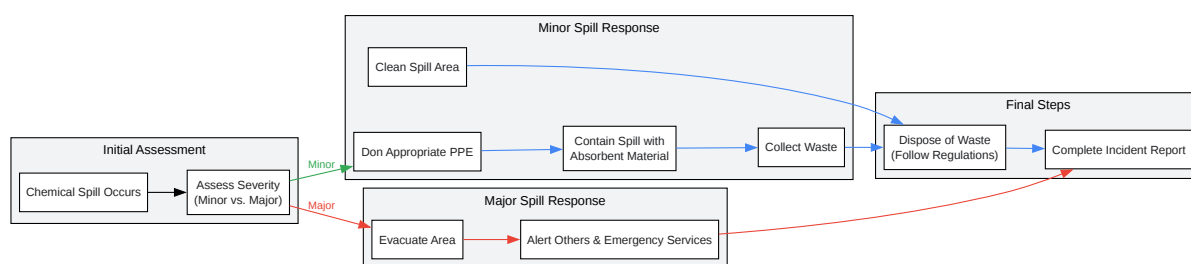
A clear and practiced plan for spills and waste disposal is essential for laboratory safety and environmental protection.

1. Spill Cleanup Protocol:

- Minor Spills:
 - Ensure the area is well-ventilated.
 - Eliminate all ignition sources.[9]
 - Wear appropriate PPE as described above.
 - Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[13]
 - Collect the absorbed material into a suitable, closed container for disposal.[13]

- Clean the spill area with soap and water.[13]
- Major Spills:
 - Evacuate the area immediately.[9]
 - Alert others in the vicinity.
 - Contact your institution's emergency response team or the local fire department.[13]

Workflow for Chemical Spill Response



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Caption: Workflow for responding to a chemical spill.

2. Disposal Plan:

- All waste materials, including contaminated absorbents and PPE, must be disposed of as hazardous waste.[7]
- Collect waste in clearly labeled, sealed containers.

- Follow all local, state, and federal regulations for the disposal of chemical waste.[7] Do not mix with other waste materials.[7] Handle uncleaned containers as you would the product itself.[7]

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